

# Standard Operating Procedure: Disposal of Chemical Waste Codified as FD223

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## Compound of Interest

Compound Name: FD223

Cat. No.: B8198285

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Disclaimer: The designation "**FD223**" does not correspond to a specific, universally recognized chemical substance. The following procedures are based on general best practices for the disposal of hazardous laboratory chemicals. It is imperative for all personnel to identify the specific chemical composition of any waste designated as **FD223** and consult its corresponding Safety Data Sheet (SDS) before handling and disposal. The SDS will provide specific guidance on hazards, necessary precautions, and appropriate disposal methods.

This document provides a general framework for the safe and compliant disposal of chemical waste within a laboratory setting, tailored for researchers, scientists, and drug development professionals.

## Immediate Safety & Pre-Disposal Checklist

Before initiating any disposal procedures, ensure the following safety measures are in place:

- **Personal Protective Equipment (PPE):** At a minimum, wear standard laboratory attire, including a lab coat, safety glasses or goggles, and appropriate chemical-resistant gloves. Consult the specific chemical's SDS for any additional required PPE.
- **Ventilation:** All handling of volatile or hazardous chemical waste should be conducted within a certified chemical fume hood to minimize inhalation exposure.
- **Emergency Equipment:** Ensure that a safety shower, eyewash station, and appropriate fire extinguisher are readily accessible and unobstructed.

- **Spill Kit:** Have a chemical spill kit appropriate for the type of waste being handled readily available.

## Step-by-Step Disposal Protocol

This protocol outlines the general steps for the proper disposal of chemical waste.

### Step 1: Waste Identification and Characterization

- **Crucial First Step:** Positively identify the chemical constituents of the waste stream labeled **"FD223."**
- **Consult the SDS:** Obtain and carefully review the Safety Data Sheet for each chemical component. The SDS will provide critical information regarding physical and chemical properties, hazards, and specific disposal requirements.

### Step 2: Segregation of Waste

- **Prevent Hazardous Reactions:** Never mix different chemical wastes unless explicitly instructed to do so by established protocols.
- **Categorize by Hazard:** Segregate waste into compatible hazard classes to prevent dangerous reactions. Common categories include:
  - Flammable Solvents
  - Corrosive (Acids and Bases) - Store separately.
  - Oxidizers
  - Reactive Chemicals
  - Toxic Compounds

### Step 3: Container Selection and Management

- **Use Compatible Containers:** The waste container must be made of a material that is compatible with the chemical waste it will hold. For example, do not store acids in metal

containers or hydrofluoric acid in glass.[1]

- Container Condition: Ensure containers are in good condition, free from leaks, cracks, or rust.[2]
- Secure Closure: All waste containers must have a secure, tight-fitting lid.[2][3] Keep containers closed except when adding waste.[2]

#### Step 4: Labeling of Waste Containers

- Mandatory Labeling: Affix a "Hazardous Waste" label to the container as soon as the first drop of waste is added.[2]
- Complete Information: The label must include:
  - The words "Hazardous Waste"[4][5]
  - The full chemical name(s) of all components (no abbreviations or formulas)[2][4]
  - The specific hazard(s) (e.g., flammable, corrosive, toxic)[4]
  - The date the container becomes full[4]

#### Step 5: Accumulation and Storage

- Satellite Accumulation Area (SAA): Store waste containers in a designated SAA, which must be at or near the point of generation and under the control of the laboratory personnel.[1][4]
- Secondary Containment: Place waste containers in a secondary containment bin or tray to contain any potential leaks or spills.
- Segregated Storage: Within the SAA, continue to segregate containers by compatibility. For instance, store acids and bases in separate secondary containment.[4]

#### Step 6: Request for Waste Pickup

- Do Not Dispose Down the Drain: Under no circumstances should hazardous chemical waste be disposed of via the sink or in the regular trash.[2][6]

- **Follow Institutional Procedures:** Adhere to your institution's specific procedures for requesting a hazardous waste pickup from the Environmental Health and Safety (EHS) department or a licensed waste disposal contractor.
- **Timely Removal:** Once a container is full, it must be removed from the SAA within three days.<sup>[4]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative limits for hazardous waste accumulation as established by the U.S. Environmental Protection Agency (EPA). Generator status is determined by the total amount of hazardous waste generated per month by the entire facility.

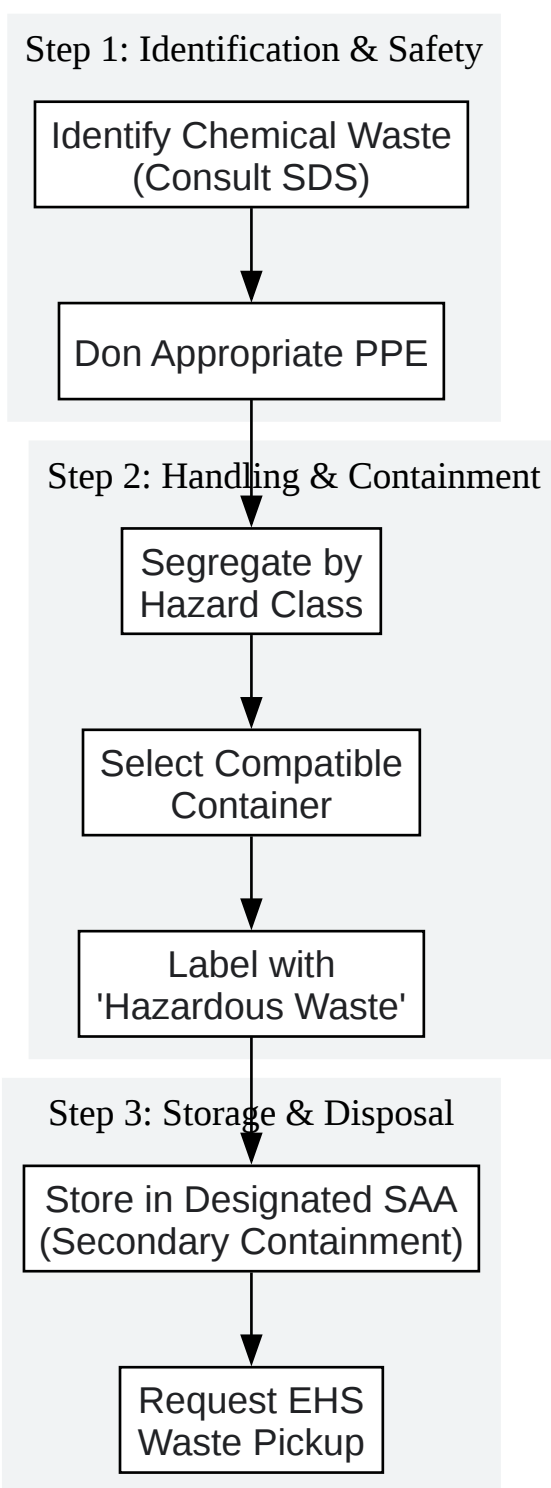
Generator Category	Monthly Generation Limit (Hazardous Waste)	On-Site Accumulation Time Limit
Large Quantity Generator (LQG)	$\geq 1,000$ kg	90 days
Small Quantity Generator (SQG)	$> 100$ kg and $< 1,000$ kg	180 days
Very Small Quantity Generator (VSQG)	$\leq 100$ kg	No time limit

Data sourced from EPA guidelines.<sup>[5]</sup>

## Diagrams and Workflows

### General Chemical Waste Disposal Workflow

The following diagram illustrates the standard workflow for the safe disposal of laboratory chemical waste.

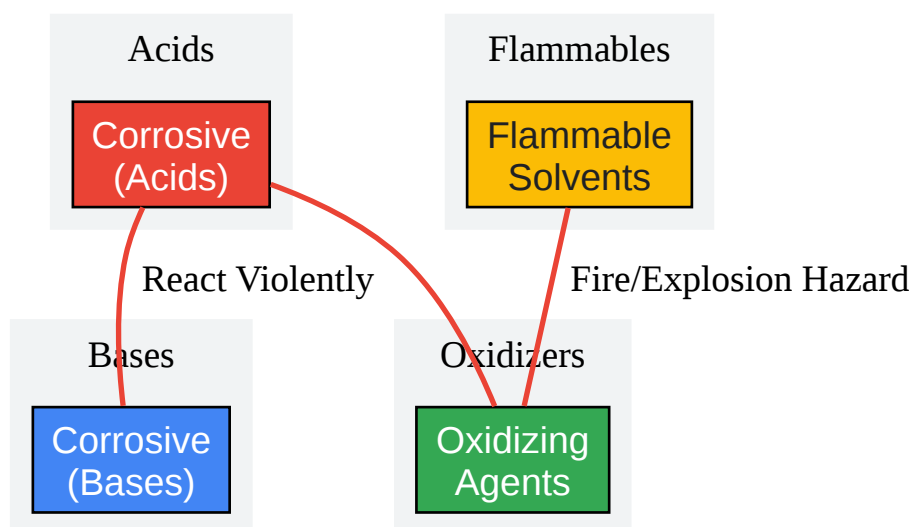


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Caption: Workflow for proper chemical waste disposal.

## Incompatible Waste Segregation Logic

This diagram illustrates the critical importance of segregating incompatible waste streams to prevent hazardous reactions.



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Caption: Segregation of incompatible chemical wastes.

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## References

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- To cite this document: BenchChem. [Standard Operating Procedure: Disposal of Chemical Waste Codified as FD223]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8198285#fd223-proper-disposal-procedures]

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